Application Notes and Protocols: In2Te3 as a Component in Multi-Layer Thermoelectric Modules

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Compound of Interest

Compound Name:	*Indium telluride*
CAS No.:	*1312-45-4*
Cat. No.:	*B072746*

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Introduction

Indium Telluride (In2Te3) is a semiconductor material that has garnered interest in the field of thermoelectrics due to its unique properties. As a component in multi-layer, or segmented, thermoelectric modules, In2Te3 offers the potential to enhance the overall conversion efficiency and operational temperature range of thermoelectric generators (TEGs). This document provides detailed application notes and experimental protocols for the utilization of In2Te3 in the fabrication and characterization of multi-layer thermoelectric modules.

Thermoelectric Properties of In2Te3 and Related Composites

The performance of a thermoelectric material is primarily evaluated by its dimensionless figure of merit, ZT, where $ZT = (S^2\sigma T)/\kappa$. Here, S is the Seebeck coefficient, σ is the electrical

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conductivity, T is the absolute temperature, and κ is the thermal conductivity. In2Te3 exhibits n-type conductivity.[1][2] The following tables summarize the key thermoelectric properties of In2Te3 and its composites as reported in the literature.

Table 1: Thermoelectric Properties of Se-doped In2Te3 Thin Films

Material Composition	Annealing Temperature (°C)	Seebeck Coefficient (S) at 430 K (μV/K)	Power Factor at 430 K (W/mK²)
In2(Te0.96Se0.04)3 (as-deposited)	-	-	1.6 x 10^{-2}
In2(Te0.90Se0.1)3 (as-deposited)	-	-	0.6 x 10^{-2}
In2(Te0.96Se0.04)3	300	-510	2.0 x 10^{-2}
In2(Te0.90Se0.1)3	300	-338	1.0 x 10^{-2}

Data sourced from AIP Publishing.[1][2]

Table 2: Thermoelectric Properties of In-doped Sb2Te3 Thin Films at 303 K

Material Composition	Seebeck Coefficient (S) (μV/K)	Electrical Conductivity (σ) (S/cm)	Power Factor ($S^2\sigma$) (μW/cmK²)	Thermal Conductivity (κ) (W/mK)	ZT
In 0 at.%	-	-	-	-	-
In 0.98 at.%	~137.04	Moderate	~18.22	1.18	~0.47

Data sourced from MDPI.[3]

Experimental Protocols

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Protocol 1: Fabrication of In-doped Sb2Te3 Thin Films by Thermal Diffusion

This protocol describes the fabrication of In-doped Sb2Te3 thin films, a material system where In2Te3-related phases can enhance thermoelectric performance.

1. Substrate Preparation:

- Begin with a suitable substrate, such as a flexible polyimide (PI) sheet.
- Clean the substrate ultrasonically in a sequence of methanol, acetone, ethanol, and deionized water for 10 minutes each.
- Dry the substrate with nitrogen gas and then on a hot plate.
- Treat the substrate with UV ozone for 10 minutes to remove any organic residues.

2. Thin Film Deposition (Magnetron Sputtering):

- Te Thin Film Deposition:
- Load the cleaned substrate into a magnetron sputtering chamber.
- Evacuate the chamber to a base pressure of 2 x 10^{-5} Torr.
- Introduce Argon (Ar) gas at a flow rate of 40 sccm.
- Set the working pressure to 0.7 Pa.
- Use a Te target and apply a sputtering power of 20 W for 42 minutes.
- In-doped Sb Thin Film Deposition:
- Use Sb and In targets.
- Set the Sb sputtering power to 20 W for 23 minutes.
- Set the In sputtering power to 10 W for 3 minutes.
- Maintain the Ar flow at 40 sccm and the working pressure at 0.7 Pa.

3. Thermal Diffusion:

- Anneal the deposited multi-layer thin film in a furnace at 623 K to promote the diffusion of indium and the formation of the In-doped Sb2Te3 phase.

Protocol 2: Fabrication of Segmented Thermoelectric Legs by Spark Plasma Sintering (SPS)

This protocol outlines a one-step process for fabricating segmented thermoelectric legs, which can incorporate an In2Te3-containing material with another thermoelectric material like GeTe or

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Bi2Te3.

1. Powder Preparation:

- Synthesize or procure high-purity powders of the constituent thermoelectric materials (e.g., In2Te3-based composite and another p-type or n-type material).
- If creating a composite, mix the starting powders (e.g., Bi2Te3 and Co) in the desired stoichiometric ratio using a planetary ball mill for approximately 30 minutes.

2. Spark Plasma Sintering (SPS):

- Load the mixed powders into a graphite die.
- Place the die into the SPS apparatus.
- Apply a pressure of 40-50 MPa.
- Heat the sample to the desired sintering temperature (e.g., 598-673 K for Bi2Te2.1Se0.9 + Co composites) and hold for a short duration (e.g., 3-5 minutes).
- The rapid heating and applied pressure will consolidate the powders into a dense, segmented leg.

3. Sample Preparation for Characterization:

- After sintering, carefully extract the segmented leg from the die.
- Cut the leg into desired dimensions (e.g., 2x2x10 mm bars for electrical measurements and Ø10x2 mm disks for thermal conductivity measurements) using a wire saw.

Protocol 3: Characterization of Thermoelectric Properties

1. Seebeck Coefficient and Electrical Conductivity Measurement:

- A four-probe method is typically used to measure the Seebeck coefficient and electrical conductivity simultaneously.
- Mount the prepared sample (e.g., a bar-shaped specimen) in the measurement apparatus.
- Attach two thermocouples at a known distance apart along the length of the sample to measure the temperature difference (ΔT).
- Use two additional electrical probes to measure the voltage (ΔV) generated by the Seebeck effect. The Seebeck coefficient is calculated as S = -ΔV/ΔT.

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- Pass a known current (I) through the sample and measure the voltage drop (V) across the inner two probes to determine the resistance (R). The electrical conductivity (σ) can then be calculated based on the sample's dimensions.

2. Thermal Conductivity Measurement:

- The total thermal conductivity (κ) is often determined using the laser flash method.
- A disk-shaped sample is coated with a thin layer of graphite to enhance absorption and emission of thermal radiation.
- The front face of the sample is irradiated with a short laser pulse, and the temperature rise on the rear face is measured as a function of time using an infrared detector.
- The thermal diffusivity (α) is calculated from the temperature-time profile.
- The specific heat capacity (Cp) is measured using a differential scanning calorimeter (DSC).
- The density (ρ) of the sample is determined using the Archimedes method.
- The thermal conductivity is then calculated using the formula: $\kappa = \alpha * Cp * \rho$.

Visualizations

Experimental Workflow: Fabrication and Characterization of a Multi-Layer Thermoelectric Module

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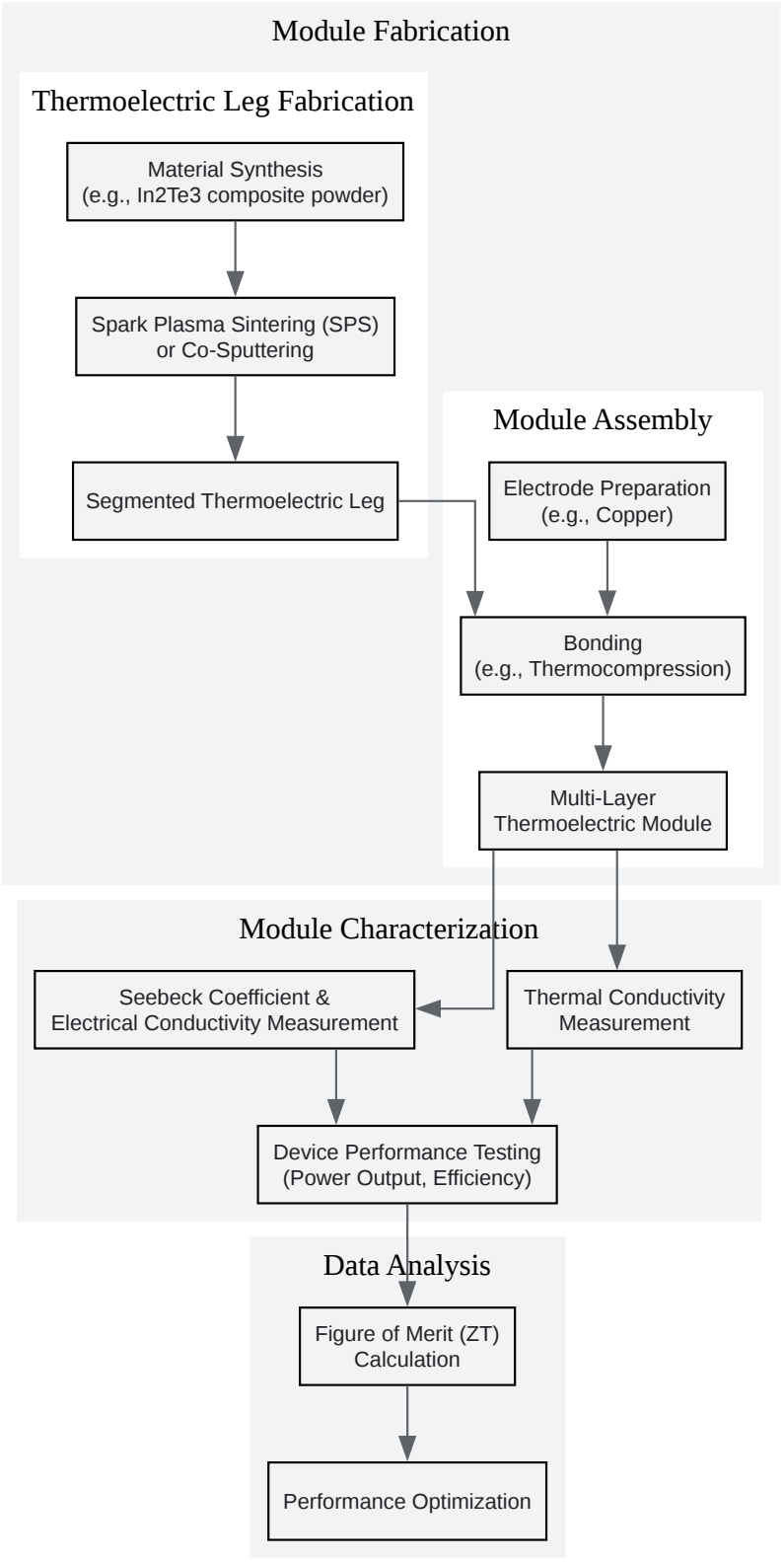

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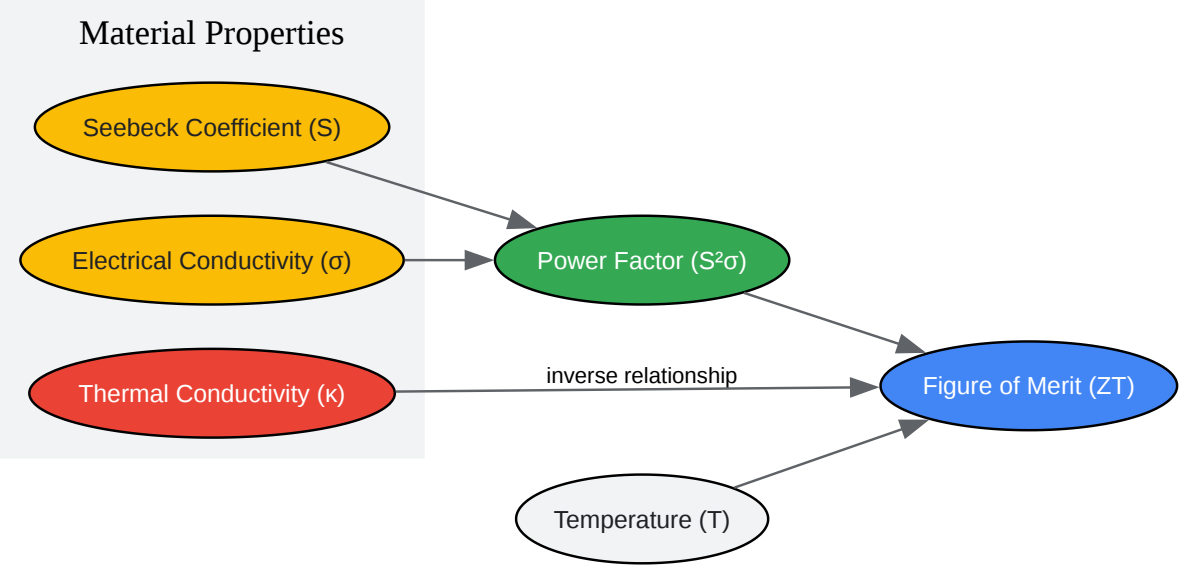
Caption: Workflow for the fabrication and characterization of a multi-layer thermoelectric module.

Logical Relationship: Key Parameters for Thermoelectric Performance



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Caption: Relationship between key material properties and the thermoelectric figure of merit (ZT).

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